

6-Methylpyridine-3-carboxamide CAS number 6960-22-1

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Compound of Interest

Compound Name: 6-Methylpyridine-3-carboxamide

Cat. No.: B1316810

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Technical Note on CAS Number 6960-22-1

An important clarification regarding the chemical identity of CAS number 6960-22-1 is necessary. While the request specified "**6-Methylpyridine-3-carboxamide**," extensive database searches have revealed that CAS number 6960-22-1 is authoritatively assigned to the compound 6-Methylpyridine-3-carboxamide.^{[1][2][3][4][5]} These two compounds are structurally distinct, differing in the functional group attached to the pyridine ring.

Due to a lack of available scientific literature and data for "**6-Methylpyridine-3-carboxamide**," this document will proceed to summarize the available technical information for 6-Methylpyridine-3-carboxamide. It is important to note that the biological and chemical properties of these two compounds would be significantly different.

In-depth Technical Guide: 6-Methylpyridine-3-carboxamide

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following information pertains to 6-Methylpyridine-3-carboxamide. No verifiable experimental protocols, signaling pathways, or in-depth biological studies directly involving this specific compound were identified in the available literature. The information presented is based on supplier data and general knowledge of related pyridine carboxamide compounds.

Chemical and Physical Properties

6-Methylpyridine-3-carboxamide, also known as 6-methylnicotinamide, is a heterocyclic building block used in chemical synthesis.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	6960-22-1	^{[1][2][3][4][5]}
Molecular Formula	C ₇ H ₈ N ₂ O	^{[1][2][4]}
Molecular Weight	136.15 g/mol	^{[1][2][3]}
Synonyms	2-Methylpyridine-5-carboxamide, 6-Methylnicotinamide, 5-carboxamido-2-picoline	^{[1][3]}
Melting Point	197-199 °C	^{[1][6]}
Solubility	Water: 50 mg/mL	^[1]
Appearance	N/A	^[4]
Purity	Typically available as 97% or 98%	^{[1][2][3][4]}

Spectroscopic and Computational Data

While specific experimental spectra were not found, computational chemistry data is available for related compounds, which can provide insights into the expected properties of 6-Methylpyridine-3-carboxamide. For instance, the related compound 6-Amino-N-methylpyridine-2-carboxamide has a calculated TPSA of 68.01 and a LogP of 0.0234.^[7]

Biological Activity and Potential Applications

The pyridine-3-carboxamide scaffold is a prevalent heterocyclic structure in nature, found in coenzymes like the vitamin B6 family and numerous alkaloids.^[8] It serves as a versatile building block in the synthesis of biologically active compounds.^[8] Derivatives of pyridine and pyridine carboxamides have been reported to exhibit a wide range of biological activities, including:

- Anticancer[9]
- Antibacterial[8][9]
- Anti-inflammatory[9]
- Anti-tubercular[10][11]

A recent study highlighted the development of novel pyridine-3-carboxamide analogs for treating bacterial wilt in tomatoes caused by *Ralstonia solanacearum*.^[8] This suggests the potential for this class of compounds in agricultural applications. Another area of research is in the development of MmpL3 inhibitors as antitubercular agents, where pyridine-containing molecules have shown promise.^[10]

However, it is crucial to reiterate that these are general activities of the broader class of pyridine carboxamide derivatives. Specific studies on the biological effects, mechanism of action, or signaling pathway involvement of 6-Methylpyridine-3-carboxamide (CAS 6960-22-1) are not available in the public domain.

Synthesis and Reactivity

6-Methylpyridine-3-carboxamide is primarily used in chemical synthesis studies.^[1] The synthesis of related compounds, such as 6-methylpyridine-3-carbaldehyde, has been described, starting from 5-ethyl-2-methylpyridine through a multi-step process involving oxidation, esterification, and reduction.^[12] The amide group and the pyridine ring are the primary sites of reactivity. The pyridine ring can undergo electrophilic substitution, and the amide group can participate in various reactions, including hydrolysis.^[13]

Safety Information

Based on available safety data sheets, 6-Methylpyridine-3-carboxamide is classified with the following hazards:

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Signal Word: Warning^[1]^[4]

Recommended personal protective equipment includes a dust mask, eye shields, and gloves.
^[1]

Experimental Protocols and Signaling Pathways

A thorough search of scientific literature did not yield any specific experimental protocols for assays involving 6-Methylpyridine-3-carboxamide. Similarly, no information was found regarding its interaction with specific biological signaling pathways.

Due to the absence of this critical information, the creation of detailed experimental workflows or signaling pathway diagrams using Graphviz is not possible at this time. The following represents a generalized workflow for characterizing a novel compound, which could be adapted for 6-Methylpyridine-3-carboxamide should future research be conducted.



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Caption: Generalized workflow for the synthesis and evaluation of a novel chemical compound.

Conclusion

The compound associated with CAS number 6960-22-1 is 6-Methylpyridine-3-carboxamide, not **6-Methylpyridine-3-carboxamidine**. Currently, there is a significant lack of in-depth technical

data, experimental protocols, and biological studies specifically for 6-Methylpyridine-3-carboxamide in the public scientific literature. While the broader class of pyridine carboxamides has shown significant biological potential, further research is required to elucidate the specific properties and applications of this particular molecule. Researchers interested in this compound should consider it a novel starting point for discovery and characterization.

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